

Personal protective equipment for handling 4-Bromopyrazole

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Compound of Interest

Compound Name: 4-Bromopyrazole

Cat. No.: B042342

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Essential Safety and Handling Guide for 4-Bromopyrazole

This guide provides immediate and essential safety protocols for laboratory professionals, including researchers, scientists, and drug development experts, who handle **4-Bromopyrazole**. Adherence to these procedures is critical for ensuring personal safety and proper environmental management.

Hazard Identification and Classification

4-Bromopyrazole is classified as an irritant. It can cause skin and eye irritation and may lead to respiratory irritation.^{[1][2]}

Signal Word: Warning^[3]

Hazard Statements:

- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

Pictogram:

- GHS07 (Exclamation mark)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure risk when handling **4-Bromopyrazole**.

Protection Type	Recommended Equipment	Specifications and Usage
Eye/Face Protection	Safety Goggles with Side-Shields	Must conform to EN 166 (EU) or NIOSH (US) standards.
Skin Protection	Chemical-Impermeable Gloves and Clothing	Wear fire/flammable resistant and impervious clothing. Nitrile rubber, Neoprene, or PVC gloves are recommended. Gloves must be inspected prior to use.
Respiratory Protection	Full-Face Respirator or Dust Mask	A full-face respirator is required if exposure limits are exceeded or if irritation is experienced. For smaller scale use, a dust mask (type N95, US) is advised.
General Hygiene	Lab Coat	A standard lab coat should be worn to protect personal clothing.

Operational Plan: Handling and Storage

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation and inhalation of dust or vapors.
- Avoid direct contact with skin and eyes.

- Use non-sparking or spark-proof tools and explosion-proof equipment.
- Remove all sources of ignition.
- After handling, wash hands and any exposed skin thoroughly with soap and water.

Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed and sealed.
- Store locked up.
- Store away from incompatible materials such as strong oxidizing agents.

Accidental Release and First Aid Measures

Accidental Release:

- Ensure adequate ventilation and evacuate personnel to safe areas.
- Wear appropriate PPE, including respiratory protection.
- Avoid dust formation.
- Sweep up and shovel the material into a suitable, labeled container for disposal.
- Prevent the chemical from entering drains.

First Aid:

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation occurs.
Eye Contact	Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and consult a doctor.
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Plan

4-Bromopyrazole and any contaminated materials should be treated as hazardous waste.

Waste Collection:

- Collect all waste containing **4-Bromopyrazole** in a designated, clearly labeled, and sealed container for halogenated organic waste.
- Any materials contaminated with **4-Bromopyrazole**, such as pipette tips, gloves, and absorbent paper, must also be disposed of as hazardous waste.

Arranging for Final Disposal:

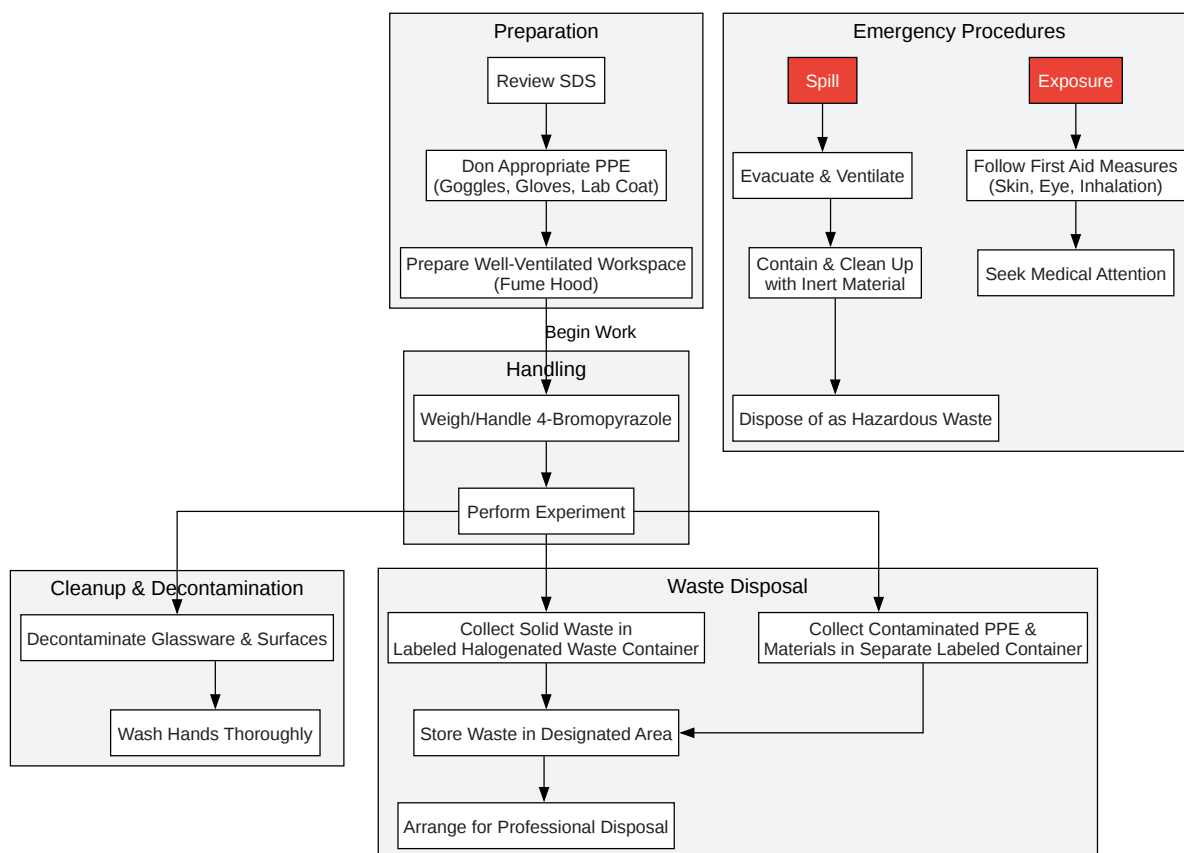
- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.
- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company to arrange for pickup.

Quantitative Data Summary

Property	Value
Molecular Formula	$\text{C}_3\text{H}_3\text{BrN}_2$
Molecular Weight	146.97 g/mol
Melting Point	93 - 96 °C / 199.4 - 204.8 °F
Boiling Point	250 - 260 °C / 482 - 500 °F

Experimental Workflow Diagram

Workflow for Safe Handling and Disposal of 4-Bromopyrazole



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Caption: Workflow for the safe handling and disposal of **4-Bromopyrazole**.

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